

An In-depth Technical Guide to the Safe Handling of Diallyl Carbonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diallyl carbonate*

Cat. No.: *B085299*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling procedures for **diallyl carbonate**. The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the material's properties and potential hazards. Adherence to these guidelines is crucial for maintaining a safe laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **diallyl carbonate** is presented in the table below. This data is essential for understanding the conditions under which the chemical can be safely handled and stored.

Property	Value	Source
Chemical Formula	<chem>C7H10O3</chem>	[1]
Molecular Weight	142.15 g/mol	[1]
Appearance	Liquid	
Boiling Point	95-97 °C at 60 mmHg	
Density	0.991 g/mL at 25 °C	
Flash Point	59 °C (138.2 °F) - closed cup	
Refractive Index	n _{20/D} 1.428	
Storage Temperature	2-8°C	

Hazard Identification and Classification

Diallyl carbonate is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).

Hazard Classification	GHS Code	Description	Source
Flammable liquids	H226	Flammable liquid and vapour	
Skin irritation	H315	Causes skin irritation	[1]
Eye irritation	H319	Causes serious eye irritation	[1]
Skin sensitisation	H317	May cause an allergic skin reaction	[1] [2]
Specific target organ toxicity - single exposure	H335	May cause respiratory irritation	

Signal Word: Warning

Toxicological Information

Detailed toxicological data for **diallyl carbonate** is not extensively available in the provided search results. Most sources state that acute toxicity, skin corrosion/irritation, serious eye damage/eye irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity data are not available.[\[1\]](#)[\[2\]](#) To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[\[1\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **diallyl carbonate**. The following table outlines the recommended PPE.

Protection Type	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may also be necessary.	[3] [4] [5] [6]
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with gloves that have been inspected prior to use.	[3] [5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.	[3] [4] [5]

Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and exposure.

Handling:

- Handle in a well-ventilated place.[[4](#)]
- Avoid contact with skin and eyes.[[1](#)][[4](#)]
- Avoid inhalation of vapour or mist.[[1](#)][[5](#)]
- Keep away from open flames, hot surfaces, and sources of ignition.[[5](#)]
- Take precautionary measures against static discharge.[[5](#)]
- Use only non-sparking tools.[[4](#)]
- Do not eat, drink, or smoke when using this product.[[3](#)]
- Wash hands before breaks and at the end of the workday.[[5](#)]

Storage:

- Store in a cool, dry, and well-ventilated place.[[1](#)][[4](#)]
- Keep the container tightly closed.[[1](#)][[4](#)]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[[1](#)][[5](#)]
- Store apart from incompatible materials such as oxidizing agents, reducing agents, strong bases, and strong acids.[[1](#)][[6](#)]

Emergency Procedures

In the event of an emergency, follow the procedures outlined below.

First-Aid Measures:

Exposure Route	First-Aid Procedure	Source
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[1] [4]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.	[1] [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician.	[1] [4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[1] [3] [4]

Fire-Fighting Measures:

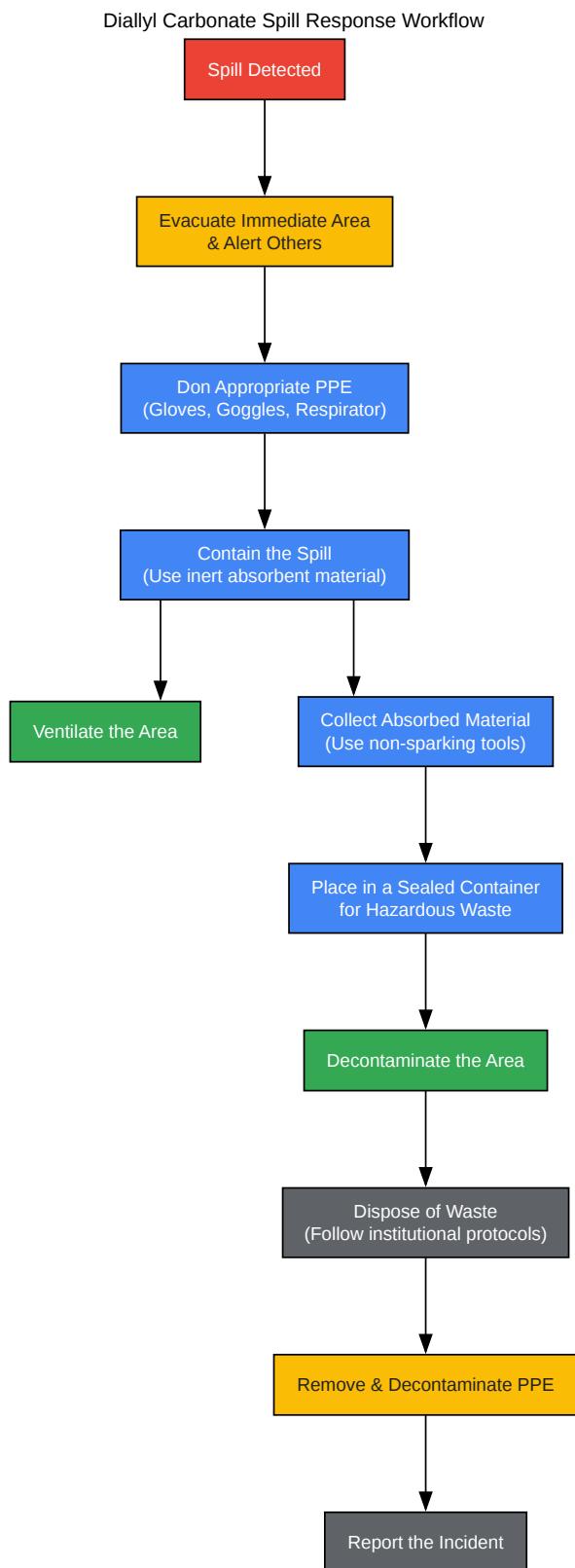
- Suitable extinguishing media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Specific hazards: Vapors are heavier than air and may spread along floors, forming explosive mixtures with air at elevated temperatures. When heated to decomposition, it emits acrid smoke and irritating fumes.[\[3\]](#)
- Protective equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[\[1\]](#)[\[3\]](#)

Accidental Release Measures:

- Personal precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[1][3][4]
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1][3][4]
- Methods for cleaning up: Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[1]

Experimental Protocols Workflow

The following diagram illustrates a logical workflow for handling a **diallyl carbonate** spill, from initial detection to final disposal.



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Diallyl Carbonate Spill Response Workflow

Disposal Considerations

Dispose of **diallyl carbonate** and its contaminated packaging in accordance with local, state, and federal regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.^[2] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.^[4] Do not discharge to sewer systems.^[4] Contaminated packaging should be disposed of as an unused product.^[2]

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling of Diallyl Carbonate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b085299#diallyl-carbonate-safety-data-sheet-and-handling>

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